

2-Chloro-4,6-dimethylnicotinamide: A Technical Overview of Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4,6-dimethylnicotinamide

Cat. No.: B118945

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the known chemical properties of **2-Chloro-4,6-dimethylnicotinamide**. Due to the limited availability of public domain data, this document focuses on foundational chemical information. At present, detailed experimental protocols for its synthesis, comprehensive spectral analyses, and its role in biological signaling pathways are not extensively documented in publicly accessible literature.

Core Chemical Properties

2-Chloro-4,6-dimethylnicotinamide is a substituted pyridine derivative. Its fundamental chemical and physical properties are summarized below.

Property	Value	Citation(s)
CAS Number	140413-44-1	[1] [2]
Molecular Formula	C ₈ H ₉ CIN ₂ O	[1] [2]
Molecular Weight	184.62 g/mol	[1] [2]
Appearance	White to off-white solid	[1] [2]
Melting Point	154-155 °C	[1] [2]
Boiling Point (Predicted)	270.7 ± 40.0 °C	[1] [2]
Density (Predicted)	1.265 ± 0.06 g/cm ³	[1] [2]
Storage Temperature	2-8 °C	[1] [2]

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **2-Chloro-4,6-dimethylNicotinamide** are not readily available in the surveyed literature. However, general synthetic strategies for related nicotinamide derivatives often involve the amidation of a corresponding nicotinic acid or its activated derivative. For instance, the synthesis of similar compounds has been achieved through the reaction of a 2-chloronicotinoyl chloride with an appropriate amine.

A generalized conceptual workflow for a potential synthesis is presented below. It is crucial to note that this is a hypothetical pathway and has not been experimentally verified for this specific compound based on the available data.

Caption: Conceptual synthetic workflow for **2-Chloro-4,6-dimethylNicotinamide**.

Spectroscopic Data

Experimental spectral data, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), for **2-Chloro-4,6-dimethylNicotinamide** are not available in the public domain. For definitive structural confirmation and purity assessment, acquisition of this data would be a mandatory step in any research or development context.

Biological Activity and Signaling Pathways

Currently, there is no specific information in the public literature detailing the biological activity of **2-Chloro-4,6-dimethylnicotinamide** or its involvement in any signaling pathways. Research on structurally related nicotinamide derivatives has explored their potential as fungicides, suggesting that this class of compounds may have bioactivity. However, without direct experimental evidence, the biological profile of **2-Chloro-4,6-dimethylnicotinamide** remains uncharacterized.

The diagram below illustrates a generic representation of how a novel small molecule compound might be investigated for its effects on a cellular signaling pathway.

Caption: General workflow for investigating the biological activity of a compound.

In conclusion, while the basic chemical properties of **2-Chloro-4,6-dimethylnicotinamide** are documented, a significant gap exists in the publicly available scientific literature regarding its synthesis, spectral characterization, and biological function. Further experimental investigation is required to elucidate these aspects.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN104725303A - Synthetic method of 2-chloro-N-(4'-chlorodiphenyl-2-yl) nicotinamide - Google Patents [patents.google.com]
- 2. CN103508945A - Preparation method of 2-chloro-4-methyl nicotinonitrile - Google Patents [patents.google.com]
- 3. To cite this document: BenchChem. [2-Chloro-4,6-dimethylnicotinamide: A Technical Overview of Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b118945#2-chloro-4-6-dimethylnicotinamide-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com